Application Note: In Vivo Dosing Guide for Aminoglutethimide in Mice

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Compound of Interest	
Compound Name:	*S-(-)-Aminoglutethimide D-Tartrate Salt*
CAS No.:	*57288-04-7*
Cat. No.:	*B1140299*

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Core Directive & Scientific Rationale

Aminoglutethimide (AG) is a non-steroidal inhibitor of steroidogenesis that acts primarily by blocking CYP11A1 (Cholesterol Side-Chain Cleavage enzyme, P450scc) and CYP19A1 (Aromatase).[1][2] While historically used clinically for Cushing's syndrome and breast cancer, its current primary utility in preclinical research lies in:

- Chemical Adrenalectomy: Inducing adrenal insufficiency to study corticosteroid dependency.
- Hormone-Dependent Oncology: Suppressing estrogen production in breast cancer xenografts.
- Epilepsy Research: Investigating anticonvulsant synergy via glutamatergic pathways.

Critical Experimental Constraint: AG induces its own metabolism (auto-induction) via hepatic CYP450 enzymes. In mice, this results in a significantly shorter half-life compared to humans. Consequently, murine protocols often require higher mg/kg dosages and more frequent

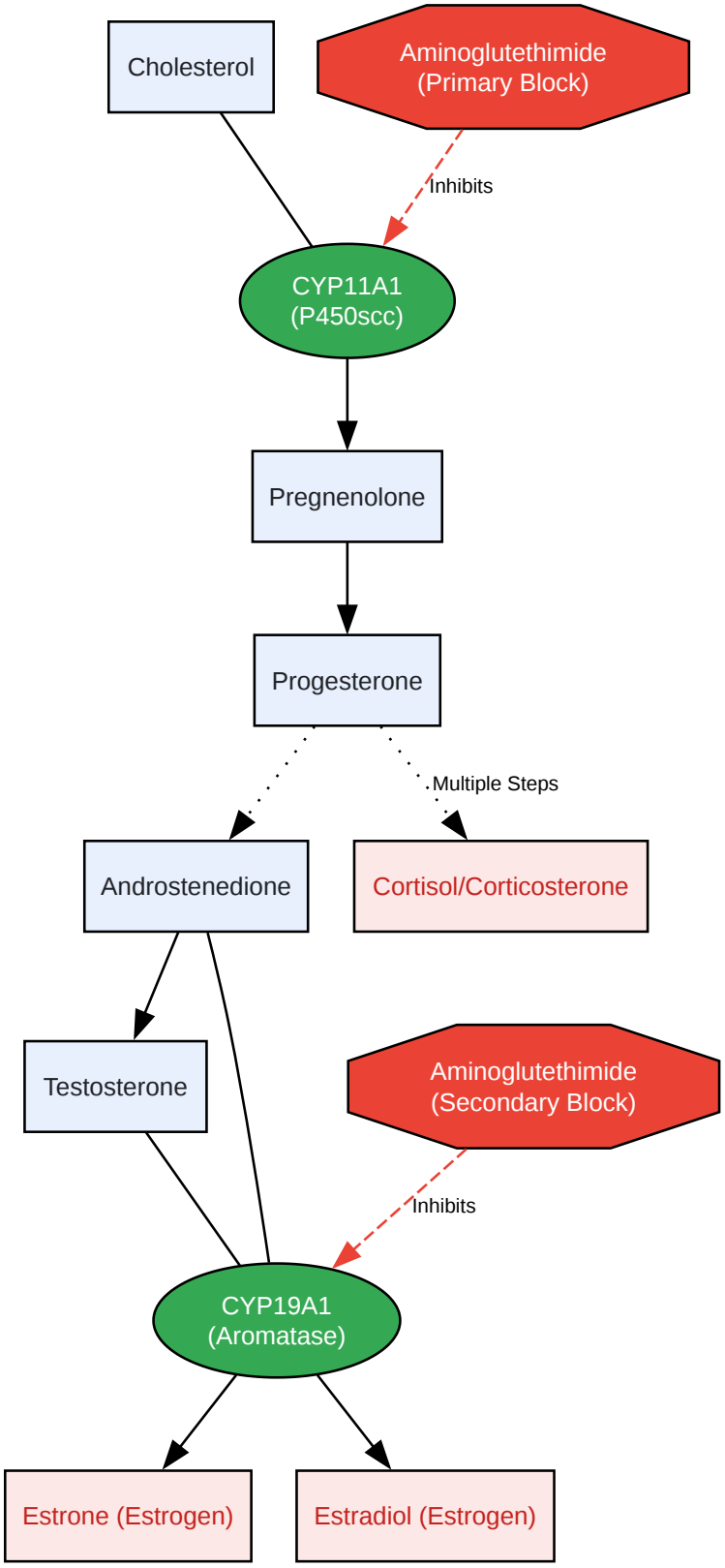
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administration (b.i.d. or t.i.d.) to maintain therapeutic plasma levels compared to clinical regimens.

Mechanism of Action & Pathway Blockade

AG acts as a "double-blockade" agent. It prevents the entry of cholesterol into the steroidogenic pathway and blocks the final conversion of androgens to estrogens.[2][3]

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Figure 1: Dual-site inhibition by Aminoglutethimide. Primary blockade at P450scc prevents all steroid synthesis; secondary blockade at Aromatase prevents estrogen synthesis.

Formulation & Vehicle Preparation

Aminoglutethimide is hydrophobic and practically insoluble in water. Proper vehicle selection is critical to prevent precipitation in the peritoneal cavity or inconsistent oral absorption.

A. Intraperitoneal (IP) Injection Vehicle (Solution)

Recommended for acute studies or short-term dosing.

- Composition: 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline.[4]
- Solubility Limit: ~2 mg/mL (stable solution).[5] Higher concentrations may require suspension.

Preparation Protocol:

- Weigh 2 mg of Aminoglutethimide powder.
- Dissolve completely in 100 µL DMSO (vortex until clear).
- Add 400 µL PEG300 and mix.
- Add 50 µL Tween 80 and mix.
- Slowly add 450 µL warm Saline (0.9% NaCl) while vortexing.
- Filter sterilize (0.22 µm) if required for survival surgery, otherwise use immediately.

B. Oral Gavage (PO) Vehicle (Suspension)

Recommended for chronic dosing (tumor xenografts).

- Composition: 0.5% or 1% Carboxymethylcellulose (CMC) or Methylcellulose (MC) in water.
- Concentration: Up to 20 mg/mL.

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Preparation Protocol:

- Weigh required amount of AG (e.g., 100 mg for 10 mL of 10 mg/mL stock).
- Add small volume of vehicle (0.5% CMC) to create a paste (levigation).
- Gradually add remaining vehicle while stirring to form a uniform white suspension.
- Sonicate for 10–20 minutes to reduce particle size and ensure homogeneity.
- Shake well immediately before drawing into the gavage syringe.

Dosing Regimens & Protocols

Table 1: Recommended Dosing Ranges by Application

Application	Route	Dose Range	Frequency	Notes
Aromatase Inhibition	PO / SC	25 – 50 mg/kg	b.i.d. (Twice Daily)	Chronic dosing for breast cancer models.[1] Monitor for weight loss.
Steroidogenesis Block	IP / PO	100 – 150 mg/kg	Single Dose / Daily	"Chemical Adrenalectomy." High mortality risk if chronic without corticoid replacement.
Anticonvulsant Synergy	IP	5 – 10 mg/kg	Single Dose	Used to potentiate other AEDs (e.g., phenobarbital).
Max Tolerated Dose	PO	~200 mg/kg	Single Dose	Significant sedation and ataxia observed.

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Protocol A: Chronic Tumor Growth Inhibition (Breast Cancer Xenograft)

Objective: Suppress estrogen-dependent tumor growth (e.g., MCF-7).

- Acclimation: Establish xenografts in ovariectomized nude mice supplemented with estrogen pellets.
- Stratification: Once tumors reach ~150-200 mm^3, randomize mice.
- Estrogen Withdrawal: Remove estrogen pellets (if applicable) or maintain to test competitive inhibition.
- Dosing:
  - Administer 50 mg/kg AG via oral gavage (PO) twice daily (8 AM / 8 PM).
  - Note: AG has a short half-life; once-daily dosing is often insufficient for continuous suppression.
- Supplementation: If signs of adrenal insufficiency appear (lethargy, weight loss >15%), administer Hydrocortisone (10 mg/kg SC) daily to replace glucocorticoids while maintaining aromatase inhibition.
- Monitoring: Measure tumor volume 3x/week.

Protocol B: Acute "Chemical Adrenalectomy"

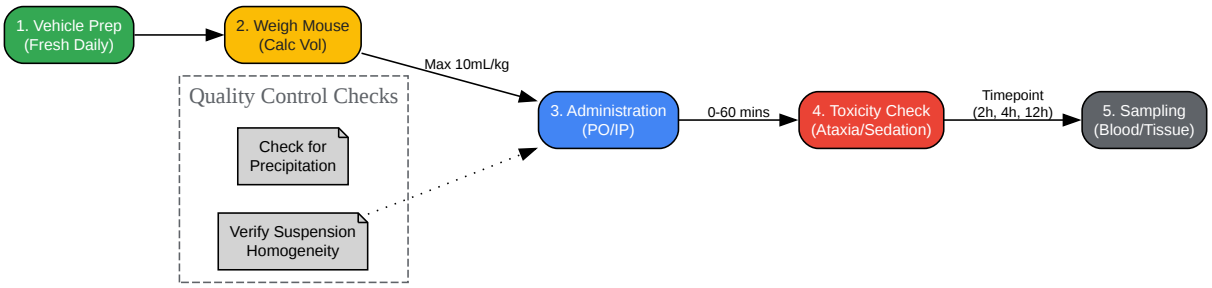
Objective: Rapidly deplete plasma corticosterone/testosterone.

- Baseline: Collect tail vein blood (-1 hour) for baseline steroid levels.
- Administration: Inject 150 mg/kg AG (IP).
  - Warning: Ensure injection volume does not exceed 10 mL/kg (e.g., 200 µL for a 20g mouse). If solubility is limiting, use PO route.

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- Stimulation (Optional): Inject ACTH or hCG 30 mins post-AG to verify blockade of inducible steroidogenesis.
- Harvest: Euthanize at 2–4 hours post-dose.
- Analysis: Measure serum progesterone, corticosterone, or testosterone via ELISA/LC-MS.

Experimental Workflow & Quality Control



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Figure 2: Standard Operating Procedure (SOP) workflow for Aminoglutethimide administration.

Toxicity & Monitoring (The "Self-Validating" System)

To ensure the protocol is working (Trustworthiness), observe the following physiological markers. If these are absent at high doses, the drug formulation may be defective.

- Sedation/Ataxia: AG is structurally related to glutethimide (a sedative). At doses >50 mg/kg, mice should exhibit decreased locomotor activity or mild ataxia within 30–60 minutes. This confirms systemic absorption.
- Adrenal Hypertrophy (Chronic): In multi-day studies (without hydrocortisone replacement), the pituitary will release excess ACTH due to lack of cortisol feedback. Upon necropsy, adrenal glands should appear enlarged (hypertrophic) and potentially lipid-laden (yellow/orange) due to cholesterol accumulation (vacuolization).

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- Weight Loss: Rapid weight loss (>10% in 48h) indicates acute adrenal crisis. Immediate saline support or glucocorticoid rescue is required.

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